

Quantitative Cytotoxicity and Selectivity of Bigelovin

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Compound Focus: Bigelovin

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The following table summarizes the anti-proliferative effects (IC₅₀) of **bigelovin** on various cancer cell lines and normal cells, demonstrating its potency and potential selectivity.

Cell Line / Type	Cancer Type	Bigelovin IC ₅₀ (μM, approx.)	Experimental Context	Key Findings on Selectivity
HT-29 [1]	Colorectal Cancer	1.4 μM (24h)	In vitro, MTT assay	More sensitive than primary human colon cells (IC ₅₀ of 8.55 μM at 48h), indicating a selective window [1].
HCT 116 [1]	Colorectal Cancer	1.2 μM (24h)	In vitro, MTT assay	More sensitive than primary human colon cells [1].
Primary Human Colon Cells [1]	Normal (Mixed)	8.55 μM (48h)	In vitro, MTT assay	Less sensitive to bigelovin than tested colorectal cancer cell lines, suggesting a favorable therapeutic index [1].
U266, RPMI8226, MM.1S [2]	Multiple Myeloma	~5-10 μM (48h)	In vitro, MTT assay	Induced apoptosis and cell cycle arrest in cancer cells; effects were linked to

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				oncprotein E2F1 degradation [2].
Panel of 10 Cancer Cell Lines [3] [4]	Various (e.g., HeLa, A549, MDA-MB-468)	IC ₅₀ values reported	In vitro, MTT assay	Potently inhibited cell viability, with greater effects in cells exhibiting constitutively activated STAT3 [3] [4].

Molecular Mechanisms and Signaling Pathways

Bigelovin induces cancer cell death through multiple mechanisms, which underpin its potency and potential selectivity.

- **Induction of Apoptosis:** **Bigelovin** activates both the extrinsic (death receptor) and intrinsic (mitochondrial) apoptosis pathways. Treatment leads to the **upregulation of Death Receptor 5 (DR5)** and activation of caspase-8 (extrinsic) and caspase-9 (intrinsic), culminating in the cleavage of effector caspases (3/7) and the apoptosis hallmark **PARP** [1].
- **Inhibition of Pro-Survival Pathways:** A key mechanism of **bigelovin** is the suppression of major pro-survival and inflammatory signaling hubs.
 - **JAK2/STAT3 Pathway:** **Bigelovin** directly **inactivates JAK2** and inhibits its phosphorylation, leading to the downregulation of STAT3 activation and its downstream target genes. This effect is particularly potent in cancer cells with constitutively active STAT3 [3] [4].
 - **NF-κB Pathway:** **Bigelovin** induces the **ubiquitination and degradation of IKK-β**, a core kinase in the NF-κB pathway. This results in decreased phosphorylation of IκBα and p65, suppressing the transcription of NF-κB-regulated survival genes [5].
- **Oxidative Stress and Cell Cycle Disruption:** **Bigelovin** increases **intracellular reactive oxygen species (ROS)**, contributing to DNA damage, as indicated by increased γ-H2AX. It also causes **cell cycle arrest at G2/M phase** in colorectal cancer cells and **S phase** in multiple myeloma cells by modulating regulators like cyclin B1 and triggering the degradation of the transcription factor E2F1, respectively [1] [2].

The following diagram summarizes the core mechanisms of action of **bigelovin** in cancer cells.

Key Experimental Protocols

To help you evaluate and potentially replicate these findings, here are the core methodologies used in the cited studies.

- **Cell Viability and Proliferation Assays** [1] [2] [3]
 - **Purpose:** To determine the half-maximal inhibitory concentration (IC₅₀) of **bigelovin** and its effect on cell growth.
 - **Standard Protocol:** Cells are seeded in 96-well plates and treated with a dose range of **bigelovin** (e.g., 0.037 to 50 µM) for 24-72 hours. Viability is measured using colorimetric assays like **MTT** or **MTS**, which measure metabolic activity. Proliferation is often tracked by counting cells over several days.
- **Apoptosis Detection Assays** [1] [2]
 - **Purpose:** To quantify and confirm the induction of programmed cell death.
 - **Standard Protocol:**
 - **Annexin V/Propidium Iodide (PI) Staining:** Cells are treated with **bigelovin**, then stained with Annexin V-FITC (binds to phosphatidylserine on the outer membrane of apoptotic cells) and PI (stains dead cells). The population of early (Annexin V+/PI-) and late (Annexin V+/PI+) apoptotic cells is analyzed by **flow cytometry**.
 - **Western Blot Analysis:** Whole-cell lysates from treated and control cells are probed with antibodies against **cleaved caspases (3, 7, 8, 9)** and **cleaved PARP** to detect key markers of apoptosis execution.
- **Mechanism-of-Action Studies** [5] [3] [4]
 - **Purpose:** To identify the molecular targets and signaling pathways affected by **bigelovin**.
 - **Standard Protocols:**
 - **Western Blotting:** Used to detect changes in protein expression and phosphorylation (e.g., p-STAT3, p-JAK2, p-IκBα, cyclin B1) [1] [3] [4].
 - **Luciferase Reporter Assay:** Cells transfected with a STAT3- or NF-κB-responsive luciferase reporter are treated with **bigelovin**. A decrease in luminescence indicates pathway inhibition [5] [3] [4].
 - **RNA Sequencing (RNAseq):** Used for an unbiased discovery of pathways altered by **bigelovin**, such as the identification of NF-κB as a top inhibited pathway [5].

Interpretation and Future Directions

The data indicates that **bigelovin**'s selectivity may stem from several factors. Many cancer cells have **dysregulated JAK2/STAT3 and NF-κB pathways**, making them more reliant on these signals for survival, which **bigelovin** directly disrupts [5] [3] [4]. Furthermore, the **increased basal ROS levels** in cancer cells may make them more vulnerable to the additional oxidative stress induced by **bigelovin** [1].

For clinical translation, future work should focus on:

- **Expanding selectivity profiling** against a broader panel of non-cancerous cell types from different tissues.
- **Comprehensive in vivo toxicology studies** to confirm the therapeutic window suggested by in vitro data.
- **Developing analytical methods** to precisely monitor **bigelovin** levels and metabolism in physiological systems.

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References

1. triggered apoptosis in colorectal Bigelovin in vitro and in vivo... cancer [nature.com]
2. Small compound bigelovin exerts inhibitory effects and ... [pmc.ncbi.nlm.nih.gov]
3. Bigelovin inhibits STAT3 signaling by inactivating JAK2 ... [nature.com]
4. inhibits STAT3 signaling by inactivating JAK2 and induces... Bigelovin [pmc.ncbi.nlm.nih.gov]
5. Sesquiterpene lactone Bigelovin induces apoptosis of ... [pubmed.ncbi.nlm.nih.gov]

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